Cadusafos: Chemo-Structural Analysis and Toxicological Profiling

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Compound of Interest

Compound Name:	*Cadusafos*
CAS No.:	*95465-99-9*
Cat. No.:	*B1668200*

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Technical Reference Guide for Research & Development

Executive Summary

Cadusafos (IUPAC: S,S-di-sec-butyl O-ethyl phosphorodithioate) is an organophosphorus (OP) compound primarily utilized as a nematicide and soil insecticide.[1][2] Unlike many OPs that require metabolic activation (e.g., desulfuration of P=S to P=O), **Cadusafos** possesses a phosphorodithioate core with a P=O bond, rendering it a direct-acting acetylcholinesterase (AChE) inhibitor. This guide provides a comprehensive technical analysis of its molecular architecture, physicochemical behavior, toxicological mechanisms, and validated analytical protocols for detection in biological and environmental matrices.

Molecular Architecture & Stereochemistry

The efficacy and toxicity of **Cadusafos** are intrinsic to its specific leaving groups and phosphorus chirality.

- Core Structure: The molecule features a central phosphorus atom double-bonded to oxygen (P=O), distinguishing it as a phosphate derivative (specifically a phosphorodithioate due to

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two P-S linkages).

- Leaving Groups: Two sec-butyl thioester groups attached to the phosphorus. The cleavage of these P-S bonds is the rate-limiting step in enzyme phosphorylation.

- Chirality: **Cadusafos** contains two chiral centers within the sec-butyl groups and a prochiral phosphorus center. Commercial formulations are typically racemic mixtures. The stereochemical configuration influences the binding affinity to the AChE esteratic site, though resolution of isomers is rarely performed in standard residue analysis.

Chemical Identity Table

Parameter	Detail
IUPAC Name	S,S-di-sec-butyl O-ethyl phosphorodithioate
CAS Number	95465-99-9
Molecular Formula	$C_{10}H_{23}O_2PS_2$
Molecular Weight	270.4 g/mol
SMILES	CCC(C)SP(=O)(OCC)SC(C)CC
Chemical Class	Organophosphate (Phosphorodithioate)

Physicochemical Properties

Understanding the physicochemical profile is critical for predicting bioavailability, environmental mobility, and extraction efficiency.

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Property	Value	Contextual Implication
Physical State	Colorless to yellow liquid	Volatile liquid at STP.
Solubility (Water)	248 mg/L (25°C)	Moderate solubility; potential for groundwater leaching.
Log P (Octanol/Water)	3.9	Highly lipophilic; indicates high potential for bioaccumulation in fatty tissues and rapid dermal absorption.
Vapor Pressure	1.2×10^{-2} Pa (25°C)	Significant volatility; inhalation hazard in confined spaces.
Henry's Law Constant	1.3 Pa·m³/mol	Partitions significantly into the atmosphere from moist soil.
Hydrolytic Stability	Stable at pH 5 & 7; Slow hydrolysis at pH 9	Persistent in acidic/neutral environments; degrades in alkaline conditions.

Mechanism of Action: AChE Inhibition

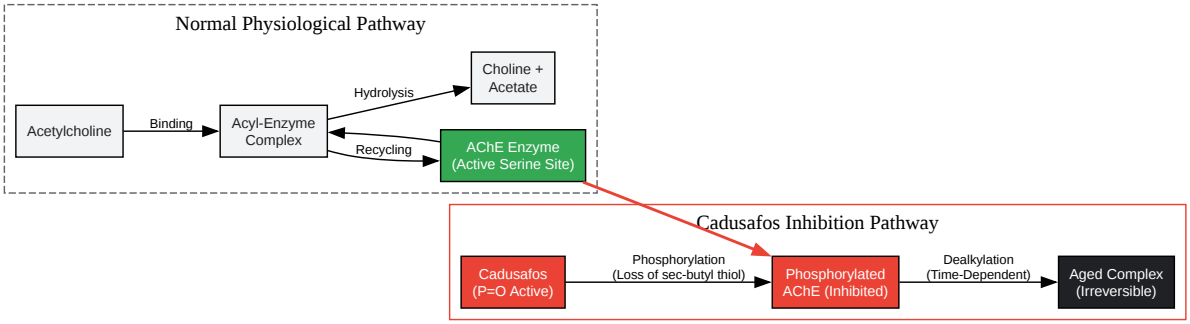
Cadusafos acts as a potent, irreversible inhibitor of acetylcholinesterase (AChE). Unlike phosphorothioates (P=S) like chlorpyrifos which require oxidative desulfuration by CYP450s to become active "oxons," **Cadusafos** is already in the oxidized state (P=O) and is biologically active upon absorption.

Mechanism Pathway[3][5][6]

- Binding: The electrophilic phosphorus atom attacks the hydroxyl group of the serine residue in the AChE active site.
- Phosphorylation: A sec-butylthio group is cleaved (leaving group), resulting in a stable phosphorylated enzyme complex.
- Accumulation: ACh accumulates in the synaptic cleft, leading to continuous stimulation of muscarinic and nicotinic receptors.

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- Aging: Over time, the phosphorylated enzyme may undergo "aging" (dealkylation), rendering the inhibition completely irreversible and resistant to oxime reactivators (e.g., Pralidoxime).



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Figure 1: Comparative pathway analysis of normal Acetylcholine hydrolysis versus **Cadusafos**-mediated irreversible inhibition.

Toxicology & Metabolic Fate

ADME Profile (Absorption, Distribution, Metabolism, Excretion)

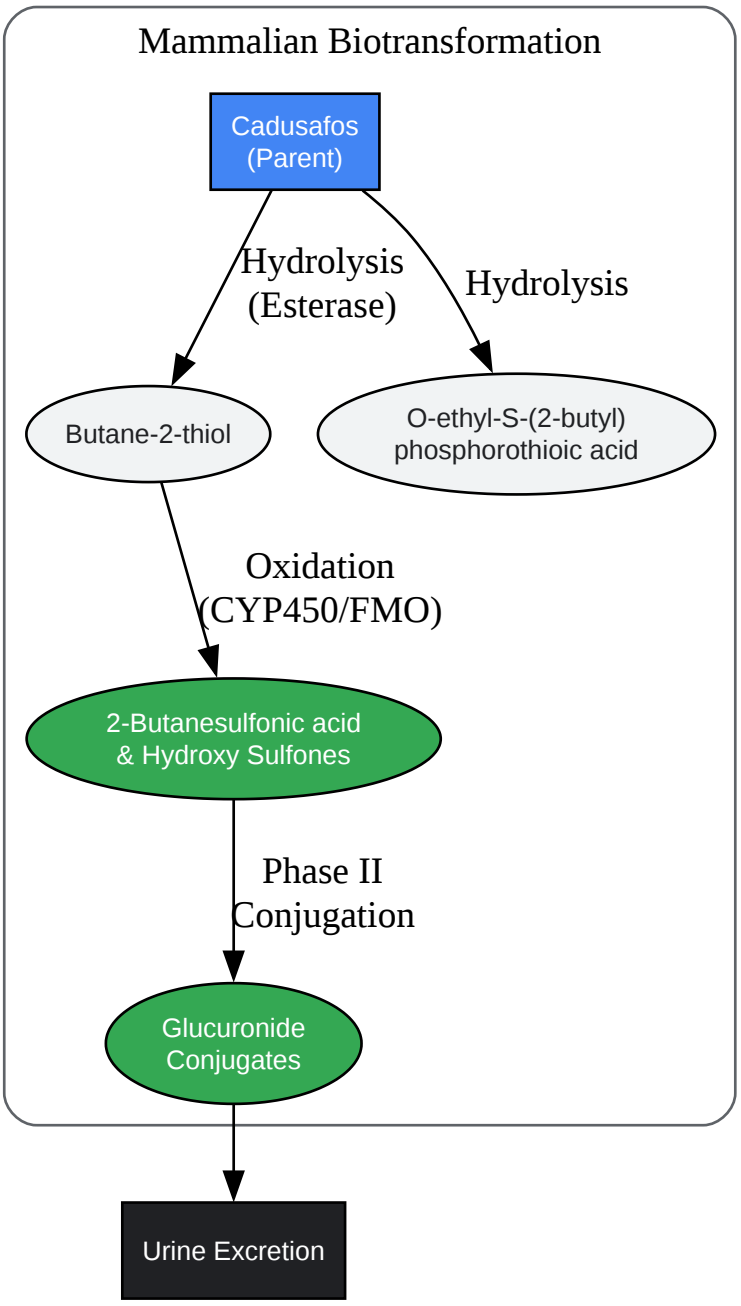
- Absorption: Rapidly absorbed via oral, dermal, and inhalation routes due to high lipophilicity (LogP 3.9).
- Distribution: Widely distributed to highly perfused organs (liver, kidney, brain) and adipose tissue.
- Metabolism: The primary detoxification pathway involves the cleavage of the thioester bonds.
  - Step 1: Hydrolysis yields Butane-2-thiol and O-ethyl-S-(2-butyl)phosphorothioic acid.

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- Step 2: Butane-2-thiol is oxidized to 2-butanesulfonic acid and various hydroxy-sulfones.
- Step 3: Conjugation (glucuronidation) facilitates renal excretion.

- Toxicity Metrics:
  - LD50 (Rat, Oral): 37 mg/kg (Highly Toxic - WHO Class Ib).
  - LD50 (Rabbit, Dermal): 24 mg/kg.
  - NOAEL (Rat, 2-year): 0.5 ppm (Cholinesterase inhibition endpoint).[3]

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Figure 2: Primary metabolic degradation pathway of **Cadusafos** in mammalian systems.

Analytical Methodology

For research and forensic applications, the detection of **Cadusafos** requires rigorous extraction due to its lipophilic nature. The following protocol utilizes QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) coupled with GC-MS/MS.

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Protocol: Determination of **Cadusafos** in Biological Matrices[7][8]

Objective: Quantify **Cadusafos** residues with an LOQ of 0.005 mg/kg.

Reagents & Equipment[4]

- Solvent: Acetonitrile (LC-MS grade).[3]
- Salts: $MgSO_4$ (anhydrous), NaCl.
- Clean-up: Primary Secondary Amine (PSA) sorbent, C18 (for lipid removal).
- Instrument: GC-MS/MS (Triple Quadrupole) or GC-FPD (Phosphorus mode).

Step-by-Step Workflow

- Sample Homogenization:
  - Weigh 10.0 g of homogenized sample (tissue or crop) into a 50 mL centrifuge tube.
- Extraction:
  - Add 10 mL Acetonitrile.
  - Vortex for 1 minute (high speed).
  - Add QuEChERS salt packet (4g $MgSO_4$, 1g NaCl).
  - Shake vigorously for 1 minute immediately to prevent agglomeration.
  - Centrifuge at 3000 RCF for 5 minutes.
- Dispersive Solid Phase Extraction (d-SPE) Clean-up:
  - Transfer 1 mL of supernatant to a 2 mL d-SPE tube containing 150 mg $MgSO_4$, 25 mg PSA, and 25 mg C18 (if sample is high fat).
  - Vortex for 30 seconds.

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- Centrifuge at 3000 RCF for 1 minute.

- Analysis:
  - Transfer supernatant to an autosampler vial.
  - Inject 1 µL into GC-MS/MS.

GC-MS/MS Parameters (Reference)

- Column: 5% Phenyl-arylene (e.g., DB-5MS), 30m × 0.25mm × 0.25µm.
- Carrier Gas: Helium (1.0 mL/min).
- Inlet: Splitless mode at 250°C.
- Ionization: Electron Impact (EI, 70 eV).
- MRM Transitions:
  - Quantifier: 158.0 -> 130.0 m/z
  - Qualifier: 270.0 -> 158.0 m/z
  - Qualifier: 158.0 -> 97.0 m/z

Environmental Fate

Cadusafos is classified as moderately persistent and mobile in certain soil types, posing a risk to groundwater.

- Soil Degradation: Microbial degradation is the primary dissipation route.
  - Half-life (DT50): 11–60 days depending on soil aerobic conditions.
- Mobility: Despite high LogP, the water solubility (248 mg/L) allows for leaching, particularly in sandy soils with low organic carbon content.
- Hydrolysis:

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- pH 5-7: Stable.[5]
- pH 9: Half-life ~30 days (slow hydrolysis).

- Photolysis: Minimal degradation via photolysis due to lack of significant chromophores absorbing >290 nm.

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